Comparative spectroscopic analysis of substituted sulfolane derivatives.

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Compound of Interest

Compound Name:	*3,3,4-Trichlorotetrahydrothiophene 1,1-dioxide*
CAS No.:	*42829-14-1*
Cat. No.:	*B12123529*

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Comparative Spectroscopic Profiling of Substituted Sulfolane Scaffolds

Executive Summary: The Sulfolane Analytical Challenge

In drug discovery, the sulfolane (tetrahydrothiophene 1,1-dioxide) ring is a critical bioisostere for cyclic ethers and lactams, offering unique solubility profiles and metabolic stability. However, characterizing substituted sulfolanes presents distinct spectroscopic challenges compared to their unsaturated precursors (3-sulfolenes) or reduced analogs (tetrahydrothiophenes).

This guide provides a comparative technical analysis of these scaffolds. Unlike standard spectral libraries, we focus on the differential diagnostic markers—the specific spectral shifts and fragmentation patterns that allow a researcher to definitively confirm oxidation state, ring saturation, and stereochemical conformation.

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Infrared Spectroscopy: The Sulfonyl Diagnostic Fingerprint

The most immediate method for distinguishing the sulfolane core from its metabolic precursors (sulfides and sulfoxides) is the vibrational signature of the

moiety. Unlike the weak C-S stretch of sulfides, the sulfonyl group exhibits two intense, characteristic absorption bands.

Comparative IR Marker Table

Functional Group	Mode	Frequency Range ( )	Intensity	Diagnostic Note
Sulfone ( )	Asymmetric Stretch	1300 – 1350	Strong	Primary Marker. Often splits in crystalline samples.
	Symmetric Stretch	1120 – 1160	Strong	Confirms oxidation state +2 (vs sulfoxide).
Sulfoxide ( )	S=O Stretch	1030 – 1070	Strong	Lower frequency than sulfones; broadens with H-bonding.
Sulfide ( )	C-S Stretch	600 – 700	Weak	Difficult to detect; absence of 1100-1350 bands is key.
Alkene (in Sulfolene)	C=C Stretch	1600 – 1640	Weak/Med	Differentiation Marker. Absent in saturated sulfolane.

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Mechanistic Insight

The shift from sulfoxide to sulfone involves a change in bond order and symmetry. The sulfone group (

local symmetry) allows for distinct symmetric and asymmetric coupling of the S=O oscillators. In 3-substituted sulfolanes, the rigidity of the ring often leads to sharp, well-defined bands compared to acyclic sulfones.

NMR Spectroscopy: Conformational Analysis & Chemical Shifts[1]

The saturation of the sulfolane ring introduces conformational flexibility (envelope vs. twist forms) that complicates NMR analysis. Conversely, 3-sulfolene is planar or quasi-planar, simplifying its spectrum.

Comparative NMR Shifts (in)

Position	Proton Type	Sulfolane (ppm)	3-Sulfolene (ppm)	Shift Logic
(C2/C5)	Methylene ( )	2.9 – 3.1	3.7 – 3.9	Deshielding in sulfolene due to allylic current + anisotropy.
(C3/C4)	Methylene ( )	2.1 – 2.3	N/A	Saturated backbone in sulfolane.
(C3/C4)	Vinyl ( )	N/A	5.9 – 6.1	Diagnostic alkene shift. Disappears upon hydrogenation.

Protocol: Stereochemical Validation via Coupling

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For 3-substituted sulfolanes (e.g., 3-hydroxysulfolane), determining the orientation of the substituent (pseudo-axial vs. pseudo-equatorial) is critical.

Experimental Workflow:

- Sample Prep: Dissolve 5-10 mg of derivative in

  or

  . Avoid

  if exchangeable protons are diagnostic.
- Acquisition: Acquire

  NMR with sufficient relaxation delay (

) to ensure accurate integration.
- Analysis: Focus on the

  -protons (C2/C5).
  - Karplus Relation: In the envelope conformation, a substituent at C3 alters the dihedral angles.
  - Pseudo-axial substituents typically show smaller vicinal coupling constants (

    Hz) due to gauche-like relationships.
  - Pseudo-equatorial substituents often display larger trans-diaxial couplings (

    Hz).

Mass Spectrometry: The Cheletropic Signature

Mass spectrometry offers the most definitive structural confirmation for sulfolane derivatives through a unique fragmentation pathway: the retro-cheletropic elimination of sulfur dioxide.

Fragmentation Mechanism

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Upon ionization (EI or ESI), sulfolane derivatives frequently undergo a rearrangement that ejects a neutral

molecule (64 Da).[1] This is thermodynamically driven by the stability of the

leaving group and the formation of a radical cation on the remaining hydrocarbon chain.

- Diagnostic Loss:
- Comparison: Acyclic sulfones also lose

  , but cyclic sulfolanes often show a cleaner transition to the corresponding alkene radical cation (or cyclobutane derivative depending on conditions).

Visualization: Fragmentation Pathway

The following diagram illustrates the logical flow of analyzing a sulfolane derivative using MS and the specific cheletropic elimination event.

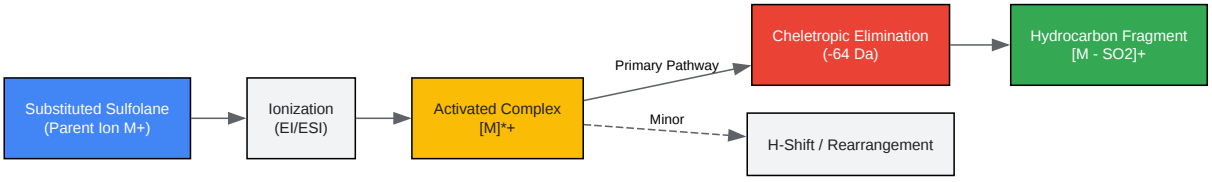

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Figure 1: The primary fragmentation pathway for sulfolane derivatives involves the diagnostic loss of sulfur dioxide (64 Da), confirming the presence of the cyclic sulfone moiety.

Comprehensive Experimental Protocol

Objective: Full structural characterization of a putative 3-substituted sulfolane synthesized from a 3-sulfolene precursor.

Step 1: Purity Assessment (TLC & IR)

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- TLC: Use a polar eluent (e.g., 100% EtOAc or 5% MeOH/DCM). Sulfolanes are highly polar and stain well with

  (oxidation resistant, but impurities stain) or Iodine.

- IR Screening:
  - Place neat oil/solid on ATR crystal.
  - Pass Criteria: Strong bands at ~1150 and ~1300

    .
  - Fail Criteria: Presence of bands at 1600-1640

    indicates incomplete hydrogenation (residual sulfolene).

Step 2: High-Resolution NMR Characterization

- Solvent Selection: Use

  for general profiling. Use

  if the substituent is polar (e.g., -OH, -NH2) to observe exchangeable protons.

- 2D Acquisition: Run HSQC (Heteronuclear Single Quantum Coherence).
  - Why? Sulfolane

    and

    protons often overlap in 1D spectra. HSQC separates them by carbon chemical shift (

    -C: ~50 ppm,

    -C: ~20-30 ppm).

- Coupling Analysis:
  - Extract

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values from the

-proton multiplets.

- Use the Karplus relationship described in Section 3 to assign relative stereochemistry (cis/trans relative to other ring substituents).

Step 3: Mass Spectrometric Confirmation

- Method: ESI (Electrospray Ionization) in Positive Mode (

  or

).

- Direct Infusion: Inject sample (10

  g/mL in MeOH).

- MS/MS Experiment: Select the parent ion and apply collision energy (10-30 eV).

- Verification: Look for the daughter ion corresponding to

  . This confirms the sulfone ring integrity.

Visualization: Analytical Decision Matrix

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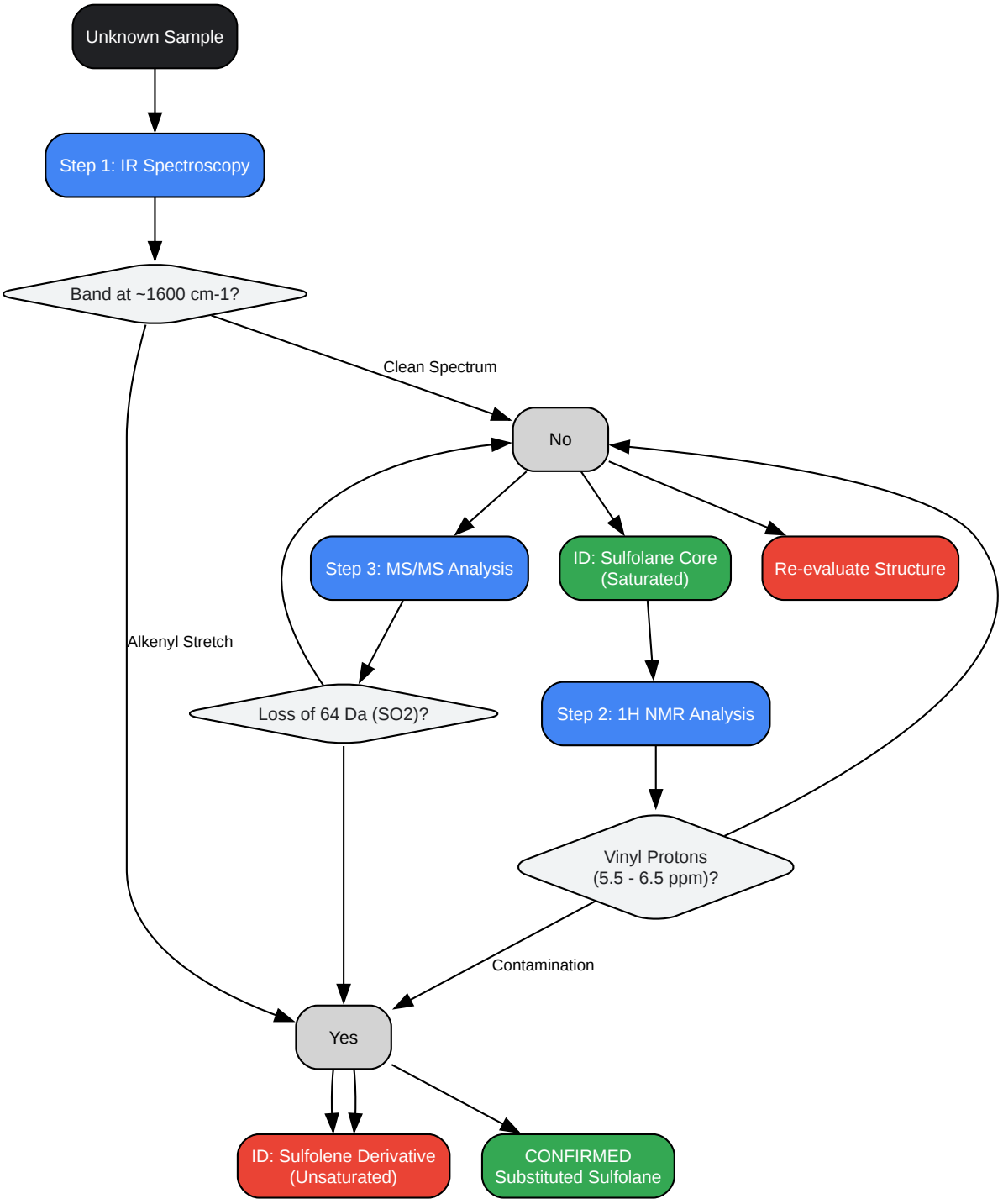

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Figure 2: Analytical decision matrix for distinguishing sulfolane derivatives from their unsaturated precursors.

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